

Application Notes and Protocols for (Z)-11-Octadecenyl Acetate

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Compound of Interest

Compound Name: 11(E)-Vaccenyl acetate

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Product Name: (Z)-11-Octadecenyl Acetate Synonyms: 11-cis-Vaccenyl acetate (cVA), (11Z)-Octadec-11-en-1-yl acetate CAS Number: 6186-98-7[1][2] Molecular Formula: C₂₀H₃₈O₂[1][3] Molecular Weight: 310.51 g/mol [1][3]

Note on Isomerism: The biologically active pheromone in Drosophila melanogaster is the cis or (Z) isomer. This document pertains to (Z)-11-Octadecenyl Acetate, commonly referred to as cis-vaccenyl acetate (cVA).

Laboratory Suppliers

A number of suppliers provide (Z)-11-Octadecenyl Acetate for research purposes, often with high purity.



Supplier	Product Name	CAS Number	Purity	Availability/For m
Pherobank BV	(Z)-11- octadecenyl acetate	6186-98-7	>99%	Gram quantities typically in stock. [1]
Cayman Chemical	11(Z)-Vaccenyl Acetate	6186-98-7	≥98%	Supplied as a 50 mg/ml solution in ethanol.[4]
MedChemExpres s	11-cis-Vaccenyl acetate	6186-98-7	Not specified	Available in various quantities.[5]
TargetMol	11-cis-Vaccenyl acetate	6186-98-7	Not specified	Available in pure form or as a solution.[6]
Apollo Scientific (via CymitQuimica)	11-cis-Vaccenyl acetate	Not specified	Not specified	Available in 5mg to 100mg quantities.[7]

Application Notes

(Z)-11-Octadecenyl Acetate (cVA) is a male-specific lipid synthesized in the ejaculatory bulb of Drosophila melanogaster that functions as a pleiotropic pheromone, mediating a variety of social behaviors.[8] It is transferred from males to females during copulation and influences the behavior of both sexes.[9]

- Aggregation Behavior: cVA acts as an aggregation pheromone, attracting both males and females to food sources, thereby increasing opportunities for mating and resource exploitation.[8][10][11]
- Courtship and Mating:
 - Male Courtship Inhibition: cVA strongly inhibits courtship behavior in males. It serves as a signal of a male's presence or a female's mated status, preventing wasted courtship efforts by other males.[8]



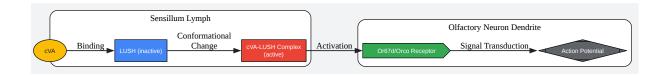
- Female Receptivity: For females, cVA signals the courting male's maturity and enhances her sexual motivation and receptivity to copulation.[8]
- Male-Male Aggression: At high concentrations, resulting from increased male density, cVA promotes aggression between males.[8]
- Courtship Learning and Memory: cVA is a key aversive cue in courtship learning. When a
 male senses cVA in the context of a female pheromone during an unsuccessful courtship, he
 develops a generalized suppression of courtship toward all females.[9]
- Oviposition Site Selection: Females use the concentration of cVA, in combination with other
 compounds like heptanal, to select suitable egg-laying sites. They show a preference for
 sites with intermediate pheromone concentrations, avoiding those that signal either too low
 or too high larval density.[12]

Signaling Pathway

In Drosophila, the perception of cVA is a multi-step process initiated in the trichoid sensilla of the antenna. The signal is primarily detected by T1 type olfactory sensory neurons (OSNs).[13] [14]

- Binding to LUSH: Volatile cVA molecules enter the sensillum lymph, where they are bound by the odorant-binding protein LUSH (OBP76a).[10][14]
- Conformational Change: The binding of cVA induces a specific conformational change in the LUSH protein.[14]
- Receptor Activation: The cVA-LUSH complex interacts with and activates a specific odorant receptor complex on the OSN dendrite. This complex is primarily composed of the specific receptor Or67d and the co-receptor Orco (Odorant receptor co-receptor, previously Or83b).
 [2][3] The receptor Or65a has also been implicated in mediating the aversive effects of cVA.
 [9]
- Neuronal Firing: Activation of the receptor complex opens ion channels, leading to the depolarization of the neuron and the firing of action potentials, which are then relayed to higher brain centers like the DA1 glomerulus in the antennal lobe.[3]





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Caption: cVA signaling pathway in *Drosophila* olfactory neurons.

Experimental Protocols Protocol 1: Single Sensillum Recording (SSR) for cVA Response

This protocol measures the electrophysiological response of individual olfactory sensilla to cVA stimulation. It is adapted from methodologies described in studies of Drosophila olfaction.[13]

Materials:

- (Z)-11-Octadecenyl Acetate (cVA)
- Paraffin oil (or hexane as a solvent)
- Adult Drosophila melanogaster (2-7 days old)[13]
- Tungsten electrodes (sharpened)
- Micromanipulators
- AC amplifier and data acquisition system (e.g., Digidata, Axon Instruments)
- Glass capillaries
- Charcoal-filtered, humidified air delivery system
- Dissecting microscope

Procedure:

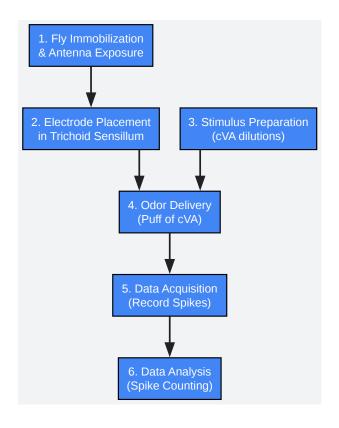
Methodological & Application





- Fly Preparation: Immobilize a fly on a glass slide or in a pipette tip, with one antenna exposed and stabilized using dental wax or double-sided tape.
- Electrode Placement: Under the microscope, insert a sharpened tungsten recording electrode through the cuticle at the base of a trichoid sensillum to make contact with the sensillum lymph. Insert a reference electrode into the fly's eye or abdomen.
- Stimulus Preparation: Prepare serial dilutions of cVA in paraffin oil or hexane. Apply 1 μL of the desired dilution onto a small piece of filter paper and insert it into a Pasteur pipette.[13] A pipette with only the solvent serves as a negative control.
- Stimulation: Deliver a continuous stream of charcoal-filtered air (e.g., 36 ml/min) over the antenna to prevent contamination from environmental odors.[13] To deliver the stimulus, inject a puff of air (e.g., 300 ms duration) through the Pasteur pipette containing the cVA-laden filter paper, directing the airflow onto the antenna.
- Data Acquisition: Record the neuronal activity (action potentials) for a period including baseline before the stimulus (e.g., 10 seconds), during the stimulus, and after the stimulus (e.g., 20 seconds).[13]
- Data Analysis: Count the number of action potentials (spikes) in a defined time window (e.g., 1 second) before and after the stimulus onset. The response is typically calculated as the number of spikes post-stimulus minus the number of spikes pre-stimulus (spontaneous activity).





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Caption: Experimental workflow for Single Sensillum Recording (SSR).

Protocol 2: Courtship Inhibition Behavioral Assay

This assay quantifies the inhibitory effect of cVA on male courtship behavior.

Materials:

- Experimental male flies (sexually mature, socially naive).
- Target flies (e.g., decapitated virgin females).
- (Z)-11-Octadecenyl Acetate (cVA).
- Solvent (e.g., hexane).
- Mating chambers (small petri dishes or vials).
- Video recording setup or stopwatch.



Procedure:

- Fly Preparation: Collect male flies upon eclosion and house them individually to ensure social naivety. Age them for 4-5 days.[9] Prepare target flies (e.g., decapitated 4-day-old virgin females) immediately before the assay.[9]
- Pheromone Application: Prepare a solution of cVA in hexane. Apply a small amount (e.g., 0.5 μL) of the cVA solution (e.g., containing 100 ng of cVA) or a solvent-only control to the abdomen of the decapitated target female. Allow the solvent to evaporate completely.
- Behavioral Observation: Introduce a single experimental male into a mating chamber. Allow a brief acclimation period. Then, introduce the target female (either cVA-perfumed or control).
- Data Collection: For a set period (e.g., 10 minutes), record the latency to initiate courtship and the total time the male spends performing courtship behaviors (e.g., tapping, wing vibration, licking). A common metric is the Courtship Index (CI), calculated as the percentage of the observation period spent in courtship.
- Data Analysis: Compare the Courtship Index for males exposed to cVA-treated targets versus control targets using appropriate statistical tests (e.g., t-test or ANOVA). A significant reduction in the CI for the cVA group indicates courtship inhibition.

Quantitative Data

Table 1: cVA Concentration on Drosophila

The amount of cVA varies significantly between males, virgin females, and mated females, which is critical for its function in signaling.



Fly Status	Average Amount of cVA per Fly	Reference
Mature Male	200 ng - 2.9 μg	[8]
Virgin Female	Undetectable	[9]
Mated Female (24h post- mating)	9.3 ng ± 3.5 ng	[9]
Mated Female (24h post- mating)	9 ng - 200 ng	[8]

Table 2: Dose-Response of T1 Sensilla to cVA

The response of T1 sensory neurons is dependent on the dose of cVA stimulation. The data below is illustrative of typical findings, showing the neuronal firing rate upon stimulation.

cVA Dose	Stimulation Duration	Firing Rate (Spikes/s) - Control Flies	Firing Rate (Spikes/s) - Est-6 ^o Mutants	Reference
5 μg	0.5 s	~0.9 (post- stimulus)	~4.4 (post- stimulus)	[15]
50 μg	0.5 s	~2.9 (post- stimulus)	~13.5 (post- stimulus)	[15]

Note: Data from Est-6° mutants, which have a delayed pheromone clearance, illustrates the dose-dependent nature of the response and how genetic manipulations can alter sensitivity.[15]

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